

# Sodium Cacodylate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Sodium cacodylate

Cat. No.: B1681037

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## Introduction

**Sodium cacodylate**, the sodium salt of dimethylarsinic acid, is an organoarsenic compound with a significant history in both agriculture and scientific research.[1] While it was historically used as a herbicide, notably as a component of "Agent Blue" during the Vietnam War, its modern applications are predominantly in the laboratory.[1][2] For researchers, scientists, and drug development professionals, **sodium cacodylate** is most recognized for its role as a highly effective biological buffer.[3] Its unique properties make it particularly valuable in sensitive applications such as electron microscopy, protein crystallization, and studies involving nucleic acids, where the presence of phosphate ions could interfere with experimental outcomes.[4][5][6]

This guide provides an in-depth overview of the chemical structure, properties, synthesis, and key applications of **sodium cacodylate**, with a focus on its use in a research setting. It includes detailed experimental protocols and safety information to ensure its proper and safe handling.

## Chemical Structure and Properties

**Sodium cacodylate** is the sodium salt of cacodylic acid (dimethylarsinic acid).[1] Its chemical formula is  $C_2H_6AsNaO_2$ . The anhydrous form has a molecular weight of 159.98 g/mol, while the more common trihydrate form,  $(CH_3)_2AsO_2Na \cdot 3H_2O$ , has a molecular weight of 214.03 g/mol.[1]

The structure consists of a central arsenic atom bonded to two methyl groups and two oxygen atoms. One oxygen atom carries a negative charge, which forms an ionic bond with a sodium ion ( $\text{Na}^+$ ).

Figure 1: 2D Structure of **Sodium Cacodylate**

## Physical and Chemical Properties

**Sodium cacodylate** is a white, crystalline or granular solid with a slight, garlic-like odor.<sup>[1][7]</sup> It is highly soluble in water and also soluble in alcohol, but insoluble in diethyl ether.<sup>[8][9]</sup> The trihydrate form liquefies in its own water of hydration at approximately 60°C and becomes anhydrous at 120°C.<sup>[8][10]</sup>

Table 1: Physicochemical Properties of **Sodium Cacodylate**

Property	Value	Source(s)
Molecular Formula	$\text{C}_2\text{H}_6\text{AsNaO}_2$ (Anhydrous) $\text{C}_2\text{H}_6\text{AsNaO}_2 \cdot 3\text{H}_2\text{O}$ (Trihydrate)	[1]
Molecular Weight	159.98 g/mol (Anhydrous) 214.03 g/mol (Trihydrate)	[1]
Appearance	White crystalline or granular solid	[1]
Odor	Slight garlic-like odor	[1][8]
Melting Point	Trihydrate liquefies at ~60°C; becomes anhydrous at 120°C	[8][10]
pKa (25 °C)	6.27 - 6.29	[1]
pH Buffering Range	5.0 - 7.4	[5][6]
pH of Aqueous Solution	8.0 - 9.5 (100g/L)	[8][9]
Water Solubility	2 g/mL (also reported as 100 mg/mL)	[4][8]
Ethanol Solubility	400 mg/mL	[4]

## Synthesis of Sodium Cacodylate

The commercial synthesis of **sodium cacodylate** can be achieved through several methods. A historical method involves the reaction of arsenic trioxide with potassium acetate, which produces a mixture known as "Cadet's fuming liquid," containing cacodyl oxide  $[(\text{CH}_3)_2\text{As})_2\text{O}]$ .<sup>[2][8]</sup> This intermediate is then oxidized with mercuric oxide to yield cacodylic acid, which is subsequently neutralized with sodium hydroxide or sodium carbonate to produce **sodium cacodylate**.<sup>[1][8]</sup>

A more modern commercial method involves the alkylation of a salt of methanearsonic acid with methyl chloride.<sup>[1]</sup>

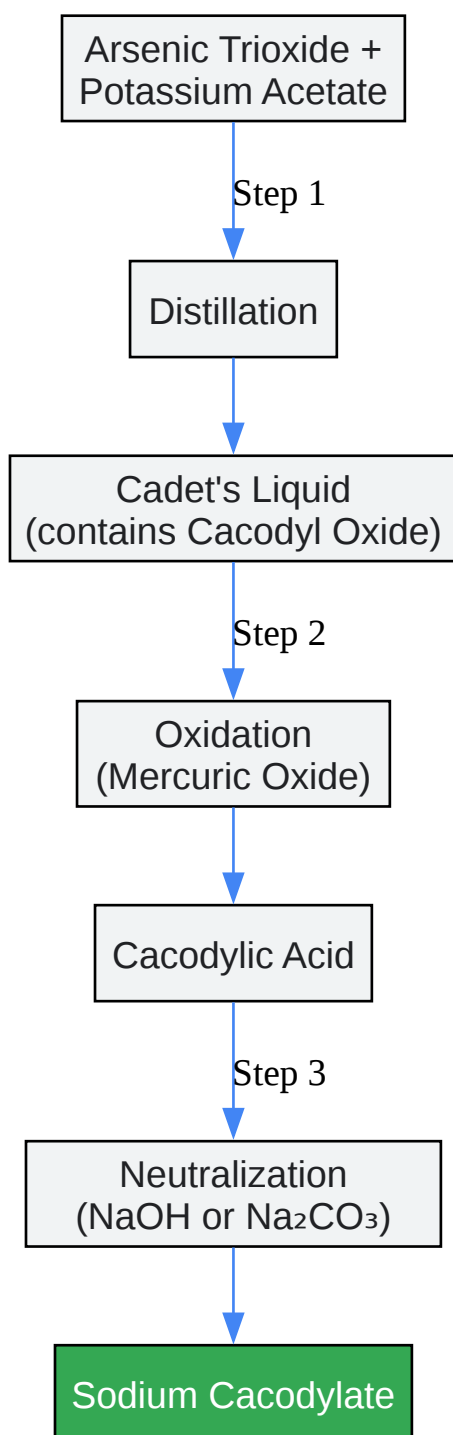


Figure 2: Synthesis Pathway of Sodium Cacodylate

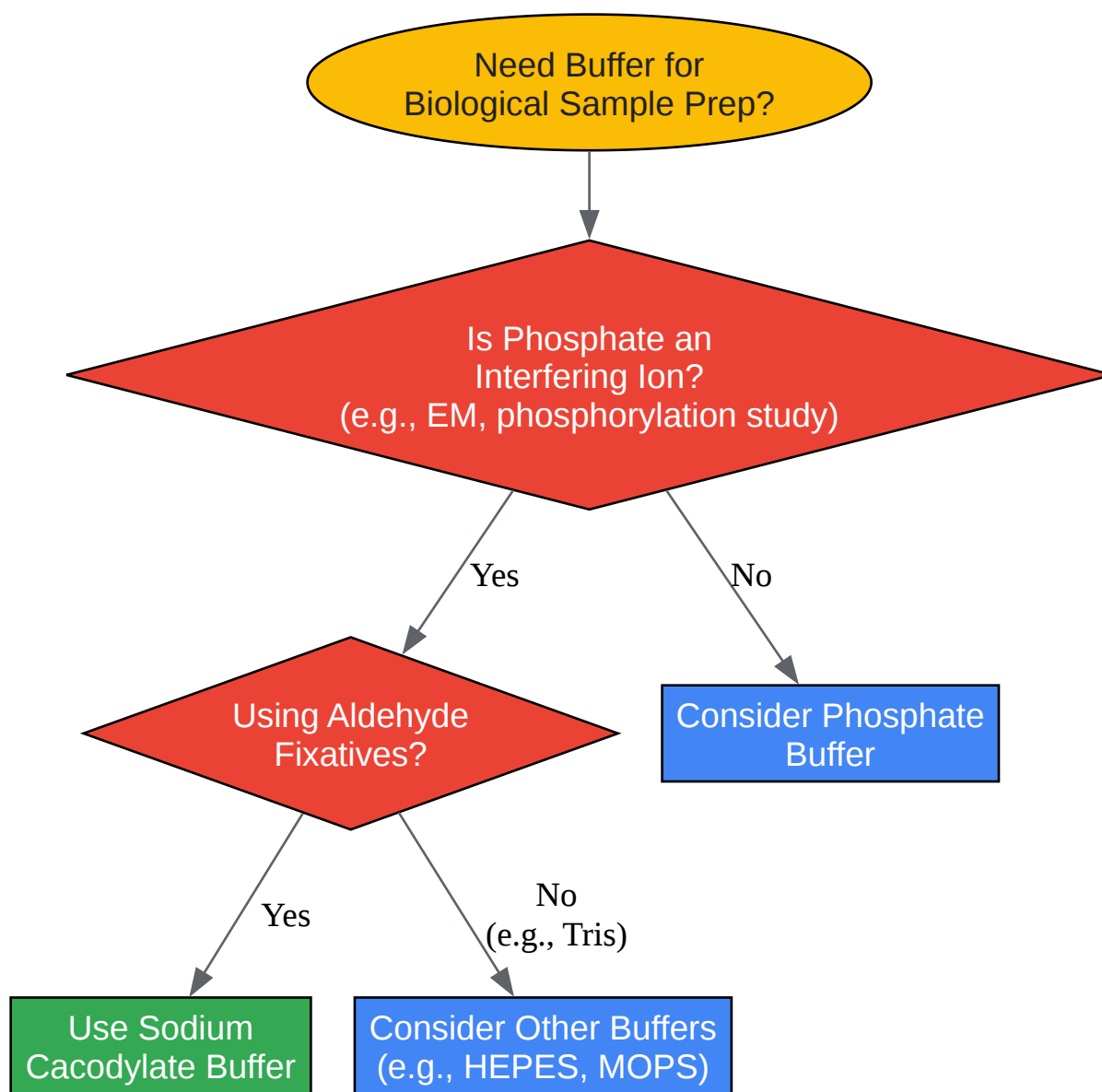


Figure 3: Buffer Selection Logic

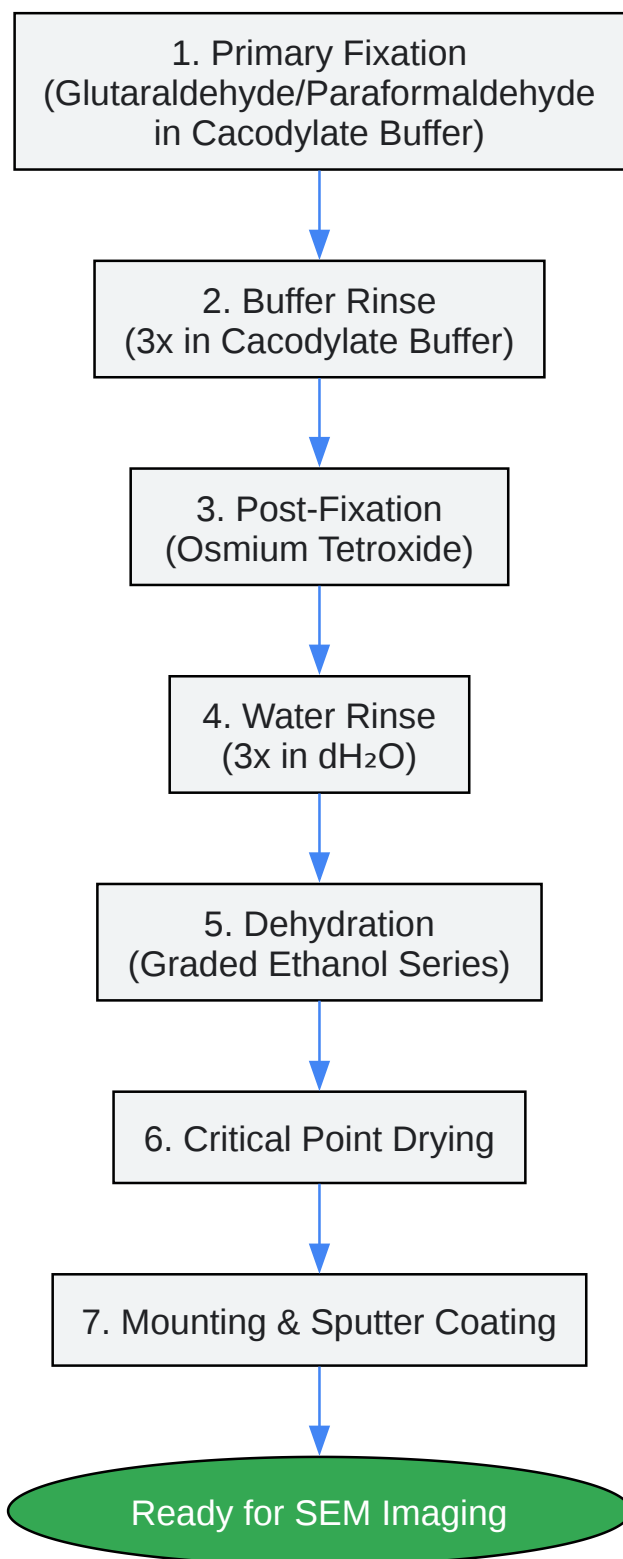


Figure 4: SEM Sample Preparation Workflow

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